

A Comprehensive Technical Guide on the Thermal Stability and Decomposition of Methotrexate Hydrate

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Compound of Interest

Compound Name: Methotrexate Hydrate

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Audience: Researchers, scientists, and drug development professionals.

This guide provides an in-depth analysis of the thermal stability and decomposition profile of **methotrexate hydrate**, a critical parameter for drug development, formulation, and storage. The information presented is collated from various thermoanalytical studies, offering quantitative data, detailed experimental protocols, and a clear visualization of the decomposition process.

Overview of Methotrexate Thermal Behavior

Methotrexate, an antimetabolite and antifolate agent, is widely used in the treatment of cancer and autoimmune diseases[1]. Its hydrated form, typically a trihydrate, exhibits a multi-stage decomposition process when subjected to increasing temperatures. Understanding this process is crucial for ensuring the drug's stability and efficacy. Thermal analysis techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are instrumental in characterizing these thermal events[2]. The initial stages of decomposition involve the loss of water molecules (desolvation), followed by the melting and subsequent decomposition of the anhydrous methotrexate molecule at higher temperatures[2][3].

Quantitative Thermal Analysis Data

The thermal decomposition of **methotrexate hydrate** has been characterized by several distinct events, each occurring within specific temperature ranges and associated with a quantifiable loss of mass. The following tables summarize the key quantitative data obtained from TGA and DSC studies.

Table 1: Summary of Thermogravimetric Analysis (TGA) Data for **Methotrexate Hydrate**

Thermal Event	Temperature Range (°C)	Peak Temperature (DTG) (°C)	Mass Loss (%)	Description
Dehydration (Step 1)	Starts at 34	39	4.0	Initial loss of water of hydration[3].
Dehydration (Step 2)	Starts at 71	91	7.0	Continued loss of water, forming the anhydrous compound[3].
Anhydrous Stability	127 - 194	-	-	The anhydrous form of methotrexate is thermally stable in this range[3].
Anhydrous Decomposition	225 - 320	-	40.0	Decomposition of the active anhydrous substance[3].
Final Residue	> 320	-	44.04 (remaining)	The percentage of the initial mass that remains after decomposition[3].

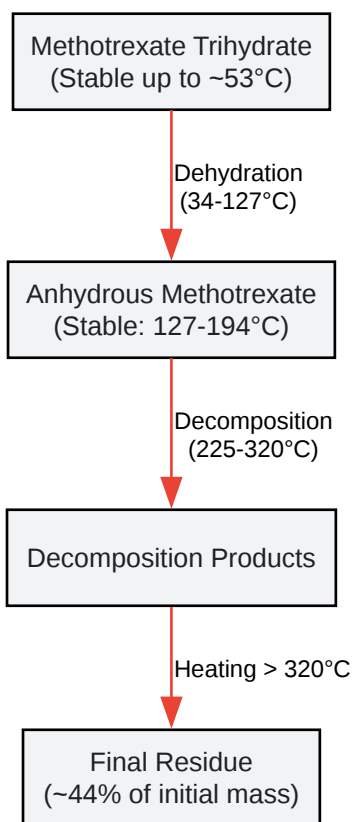
Note: The total experimental mass loss for dehydration is approximately 11%, which is in good agreement with the theoretical percentage for a trihydrate (10.62%)[3].

Table 2: Summary of Differential Scanning Calorimetry (DSC) Data for **Methotrexate Hydrate** and Its Solvatomorphs

Sample Form	Peak Temperature (°C)	Temperature Range (°C)	Description
Commercial Methotrexate (Trihydrate)	87.65	-	Endothermic event corresponding to desolvation[4][5].
Methotrexate Hydrate	~200	195 - 210	Broad endothermic peak attributed to the fusion (melting) of the hydrated form[6].
Form I (Acetonitrile solvate hydrate)	91.82	76.02 - 110	Endothermic peak corresponding to desolvation[4].
Form II (Trihydrate)	91.72	78.32 - 115	Dehydration endotherm[4][5].
Form V (DMF solvate)	120	-	Desolvation endotherm[4].

Thermal Decomposition Pathway

The thermal degradation of methotrexate trihydrate follows a sequential pathway. Initially, the hydrated form loses its water molecules to become anhydrous methotrexate. This anhydrous form is stable for a specific temperature range before it undergoes further decomposition into smaller molecules and eventually leaves a final residue.



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Caption: Thermal Decomposition Pathway of **Methotrexate Hydrate**.

Experimental Protocols

The data presented in this guide were obtained using standard thermoanalytical techniques. The following are detailed methodologies from the cited research.

4.1 Simultaneous Thermogravimetric/Differential Thermal Analysis (TG/DTA)

This protocol is based on the methodology described in studies analyzing the thermal behavior of methotrexate active substance[2][3].

- Instrument: A simultaneous TG/DTA instrument, such as the Perkin-Elmer DIAMOND, is utilized[2][3].
- Sample Preparation: Approximately 7-8 mg of the **methotrexate hydrate** sample is weighed and placed into aluminum crucibles[3].

- Atmosphere: The experiment is conducted in a dynamic air atmosphere with a flow rate of $100 \text{ mL} \cdot \text{min}^{-1}$ [3].
- Heating Program: The sample is heated under non-isothermal conditions from ambient temperature up to $500 \text{ }^{\circ}\text{C}$ [2][3].
- Heating Rate: A constant heating rate of $10 \text{ }^{\circ}\text{C} \cdot \text{min}^{-1}$ is applied [2][3].
- Data Acquisition: Mass loss (TG), its derivative (DTG), and heat flow (DTA/HF) are recorded as a function of temperature [2].

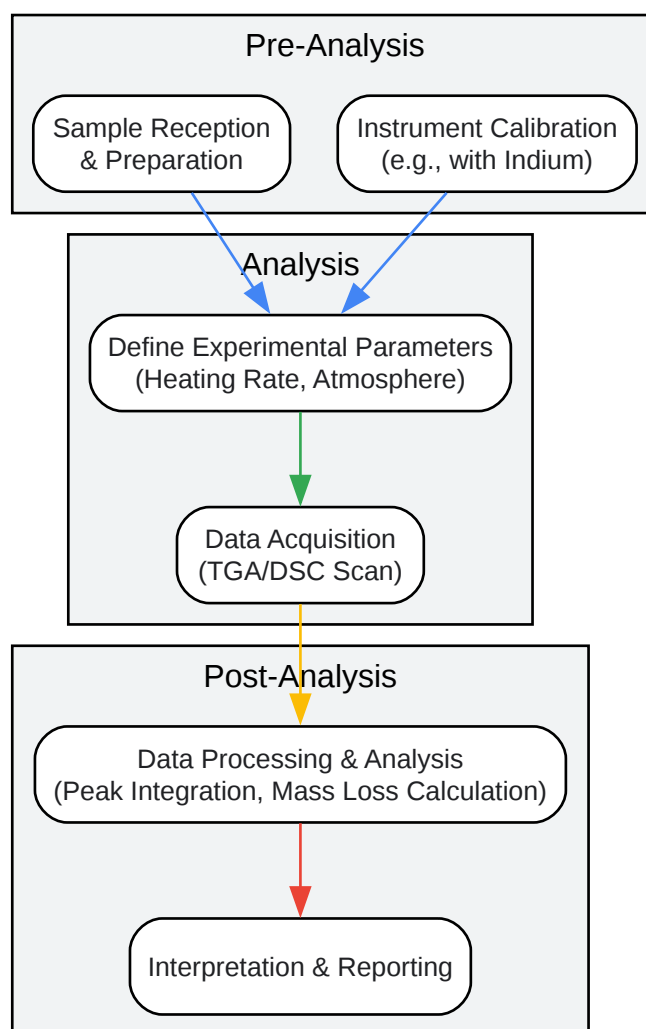
4.2 Differential Scanning Calorimetry (DSC)

This protocol is derived from studies characterizing different solvatomorphs of methotrexate [4].

- Instrument: A Mettler Toledo DSC or equivalent is used [4].
- Calibration: The instrument is calibrated for temperature and heat flow accuracy using a standard reference material like indium (melting point: $156.6 \text{ }^{\circ}\text{C}$, $\Delta H = 25.45 \text{ J g}^{-1}$) [4].
- Sample Preparation: A small amount of the sample is sealed in an appropriate DSC pan.
- Heating Program: The temperature is ramped from $50 \text{ }^{\circ}\text{C}$ to $350 \text{ }^{\circ}\text{C}$ [4].
- Heating Rate: A heating rate of $5 \text{ }^{\circ}\text{C min}^{-1}$ is maintained during the analysis [4].
- Data Acquisition: The heat flow to or from the sample is measured as a function of temperature.

Experimental and Analytical Workflow

The process of characterizing the thermal stability of a pharmaceutical compound like **methotrexate hydrate** involves a systematic workflow, from sample handling to the final interpretation of results.



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Caption: General Workflow for Thermal Analysis of Pharmaceuticals.

Decomposition in Aqueous Solutions

It is also important to note that the decomposition of methotrexate is not limited to the solid state. In aqueous solutions, its degradation is influenced by factors such as pH and light. At a pH above 7 and a temperature of 85°C, methotrexate undergoes hydrolysis to yield N¹⁰-Methylpteroylglutamic acid[7]. When exposed to fluorescent light, methotrexate in solution degrades into products such as 2,4-diamino-6-pteridinecarbaldehyde and p-aminobenzoylglutamic acid[7]. This highlights the importance of controlled storage conditions, protecting the compound from heat, high pH, and light[7][8][9].

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